

# Technical Guide: Biotin-PEG2-C2-iodoacetamide for Advanced Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Biotin-PEG2-C2-iodoacetamide

Cat. No.: B3121766

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Biotin-PEG2-C2-iodoacetamide**, a versatile reagent for bioconjugation, particularly in the fields of proteomics and drug discovery. This document details its suppliers, key technical data, experimental protocols for protein labeling, and its application in Proteolysis Targeting Chimeras (PROTACs).

## Supplier and Catalog Information

**Biotin-PEG2-C2-iodoacetamide** is available from several reputable suppliers, ensuring accessibility for researchers worldwide.

Supplier	Catalog Number
TargetMol	T17565[1][2]
MedChem Express	HY-140941[3]
Immunomart	T17565

## Technical Data Summary

Key quantitative data for **Biotin-PEG2-C2-iodoacetamide** are summarized below for easy reference and comparison.

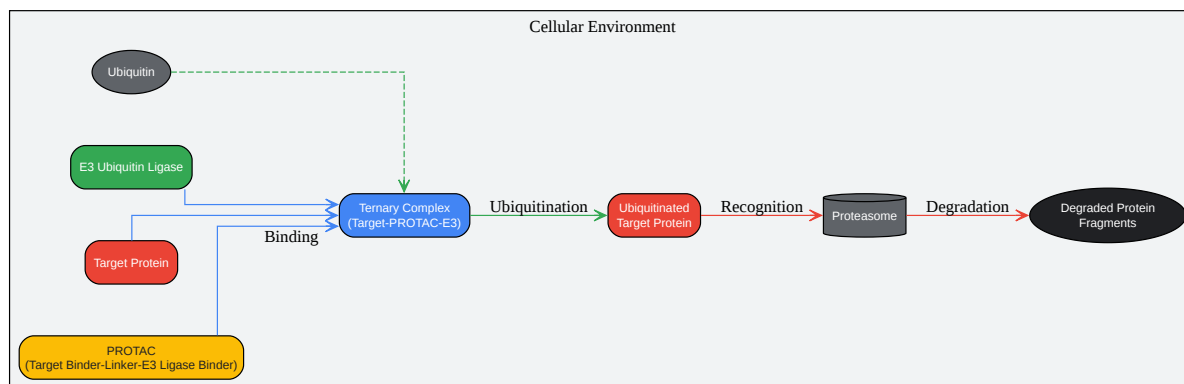
Property	Value
CAS Number	292843-75-5[1][2][3]
Molecular Formula	C18H31IN4O5S[3]
Molecular Weight	542.43 g/mol [3]
Purity	>98% (varies by supplier, e.g., 98.23% from MedChem Express, 99.85% from Immunomart) [2][3]
Appearance	Solid
Storage Conditions	Pure form: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.[1]

## Core Applications and Signaling Pathways

**Biotin-PEG2-C2-iodoacetamide** is a key reagent in two significant areas of research: as a linker in the synthesis of PROTACs and for the specific biotinylation of proteins and other molecules.

### PROTAC Signaling Pathway

**Biotin-PEG2-C2-iodoacetamide** serves as a PEG-based linker in the construction of PROTACs.[1][2][3][4] PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The diagram below illustrates this mechanism.



[Click to download full resolution via product page](#)

Caption: The PROTAC mechanism of targeted protein degradation.

## Protein Biotinylation

The iodoacetamide group of **Biotin-PEG2-C2-iodoacetamide** reacts specifically with sulfhydryl groups (-SH) on cysteine residues within proteins, forming a stable thioether bond. This specificity allows for the precise biotinylation of proteins for various downstream applications such as purification, detection, and interaction studies.

## Experimental Protocols

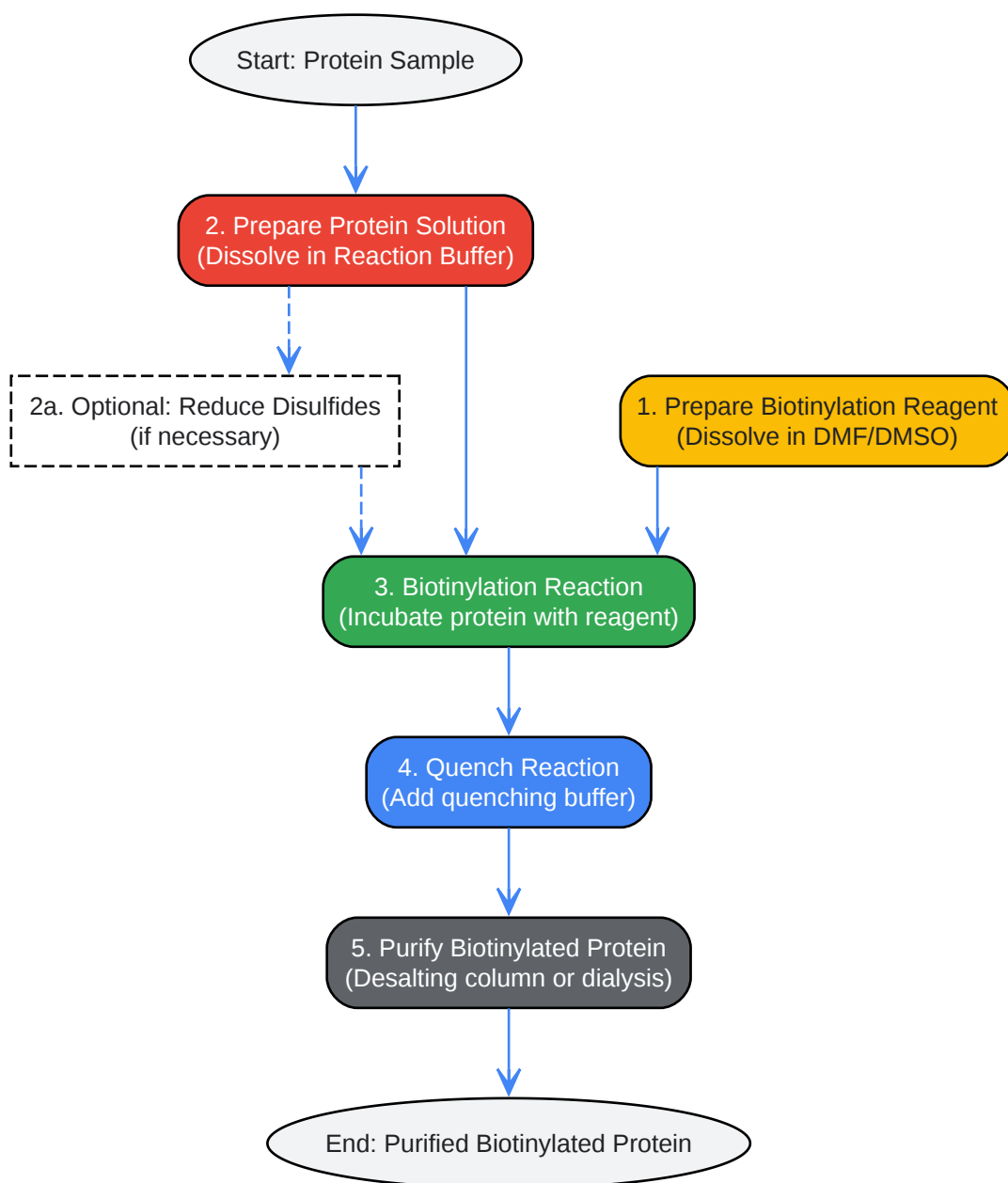
The following is a detailed protocol for the biotinylation of a protein using **Biotin-PEG2-C2-iodoacetamide**. This protocol is adapted from standard procedures for thiol-reactive biotinylation reagents.

## Materials

- **Biotin-PEG2-C2-iodoacetamide**
- Protein of interest containing cysteine residues
- Reaction Buffer: 50 mM Tris, 150 mM NaCl, pH 7.2-7.5
- Reducing agent (optional, for reducing disulfide bonds): Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP)
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Desalting column or dialysis tubing for removal of excess reagent
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) to dissolve the biotinylation reagent

## Experimental Workflow

The general workflow for protein biotinylation is depicted below.



[Click to download full resolution via product page](#)

Caption: General workflow for protein biotinylation.

## Detailed Procedure

- Preparation of Biotinylation Reagent: Immediately before use, dissolve the **Biotin-PEG2-C2-iodoacetamide** in anhydrous DMF or DMSO to a stock concentration of 10-20 mM.

- **Preparation of Protein Solution:** Dissolve the protein of interest in the Reaction Buffer to a final concentration of 1-5 mg/mL.
- **(Optional) Reduction of Disulfide Bonds:** If the target cysteine residues are involved in disulfide bonds, they must first be reduced. Add a 10-fold molar excess of DTT or TCEP to the protein solution and incubate for 30-60 minutes at room temperature. Remove the reducing agent using a desalting column.
- **Biotinylation Reaction:** Add a 10- to 20-fold molar excess of the dissolved **Biotin-PEG2-C2-iodoacetamide** to the protein solution. The optimal molar ratio may need to be determined empirically.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C. Protect the reaction from light.
- **Quenching:** Stop the reaction by adding a quenching buffer containing a thiol, such as 2-mercaptoethanol or DTT, to a final concentration of 10-20 mM. Alternatively, add Tris-HCl to quench unreacted iodoacetamide. Incubate for 15-30 minutes at room temperature.
- **Purification:** Remove excess, unreacted biotinylation reagent and byproducts by dialysis against an appropriate buffer (e.g., PBS) or by using a desalting column.
- **Storage:** Store the purified biotinylated protein at -20°C or -80°C for long-term use.

This guide provides a foundational understanding of **Biotin-PEG2-C2-iodoacetamide** and its applications. Researchers are encouraged to optimize protocols for their specific proteins and experimental systems.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Biotin-PEG2-C2-iodoacetamide | PROTAC Linker | TargetMol [[targetmol.com](https://targetmol.com)]

- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Biotin-PEG2-C2-iodoacetamide [myskinrecipes.com]
- To cite this document: BenchChem. [Technical Guide: Biotin-PEG2-C2-iodoacetamide for Advanced Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3121766#biotin-peg2-c2-iodoacetamide-supplier-and-catalog-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)